

physical and chemical properties of 1-Methyl-1H-pyrazole-4-boronic acid

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Compound of Interest

Compound Name: 1-Methyl-1H-pyrazole-4-boronic acid

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An In-depth Technical Guide to **1-Methyl-1H-pyrazole-4-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Methyl-1H-pyrazole-4-boronic acid**, a key building block in modern medicinal chemistry and organic synthesis. This document collates available data, outlines relevant experimental protocols, and presents logical workflows to empower researchers in their scientific endeavors.

Physicochemical Properties

1-Methyl-1H-pyrazole-4-boronic acid is a heterocyclic organic compound featuring a pyrazole ring substituted with a methyl group at the N1 position and a boronic acid functional group at the C4 position. Its structure lends itself to a variety of chemical transformations, making it a valuable reagent.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **1-Methyl-1H-pyrazole-4-boronic acid** and its commonly used pinacol ester derivative.

Table 1: Physical Properties of **1-Methyl-1H-pyrazole-4-boronic acid**

Property	Value	Source
Molecular Formula	C ₄ H ₇ BN ₂ O ₂	[1][2]
Molecular Weight	125.92 g/mol	[1][2]
Appearance	Solid	
Melting Point	Data not available	
Solubility	Data not available for specific organic solvents. General trends suggest lower solubility than its pinacol ester in non-polar organic solvents.	[3][4]
pKa	Data not available	

Table 2: Physical and Chemical Properties of **1-Methyl-1H-pyrazole-4-boronic acid** pinacol ester

Property	Value	Source
CAS Number	761446-44-0	
Molecular Formula	C ₁₀ H ₁₇ BN ₂ O ₂	[5]
Molecular Weight	208.07 g/mol	[5]
Appearance	Solid	[6]
Melting Point	59-64 °C	[6]
Solubility	Slightly soluble in water.	[7]
pKa	2.09	

Chemical Properties and Reactivity

1-Methyl-1H-pyrazole-4-boronic acid is primarily utilized as a reactant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[8][9][10] This reaction allows for the formation of a carbon-carbon bond between the pyrazole ring and various aryl,

heteroaryl, or vinyl halides or triflates, providing a versatile route to complex organic molecules.
[9]

The boronic acid moiety can undergo dehydration to form a cyclic trimer known as a boroxine.
[11] This process is often reversible in the presence of water. For many applications, the more stable pinacol ester of the boronic acid is used.[12] This derivative generally exhibits improved stability, solubility in organic solvents, and handling characteristics.[3]

This compound serves as a crucial intermediate in the synthesis of a range of biologically active molecules, including potent and selective c-Met kinase inhibitors, which are of significant interest in cancer therapy.[7][13][14]

Experimental Protocols

Detailed experimental protocols for the characterization and application of **1-Methyl-1H-pyrazole-4-boronic acid** are essential for reproducible research. The following sections provide generalized methodologies for key experimental procedures.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, whereas a broad melting range often indicates the presence of impurities.[15]

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[16][17]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.[18]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.[15]
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded.

This range is the melting point of the substance.[18]

Determination of Solubility

Understanding the solubility of a compound in various solvents is crucial for reaction setup, purification, and formulation. A common method for determining solubility is the dynamic method.[3][19]

Methodology: Dynamic Method

- **Sample Preparation:** A series of vials are prepared, each containing a known mass of the boronic acid and a known mass or volume of a specific organic solvent.[3]
- **Heating and Observation:** Each vial is sealed and heated slowly in a controlled temperature bath with constant stirring. The temperature at which the solid completely dissolves, resulting in a clear solution, is recorded.[11]
- **Data Analysis:** This process is repeated for various concentrations to construct a solubility curve (solubility vs. temperature) for the compound in each solvent.[3]

Determination of pKa

The acid dissociation constant (pKa) is a measure of the acidity of a compound. For boronic acids, this can be determined using potentiometric or spectrophotometric titration.[4][20]

Methodology: Potentiometric Titration

- **Sample Preparation:** A solution of the boronic acid of known concentration is prepared in a suitable solvent system (e.g., water or a mixed aqueous-organic solvent).
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH), and the pH is monitored using a calibrated pH meter after each addition of the titrant.
- **Data Analysis:** A titration curve (pH vs. volume of titrant added) is plotted. The pKa can be determined from the pH at the half-equivalence point.[20]

Suzuki-Miyaura Cross-Coupling Reaction

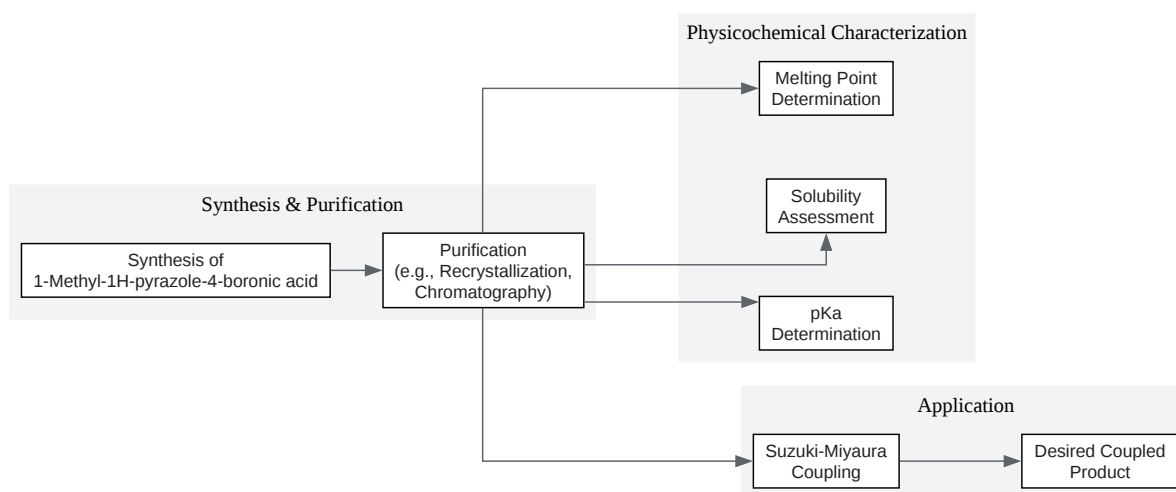
This reaction is a cornerstone of modern organic synthesis for the formation of C-C bonds.[\[9\]](#)

General Protocol:

- **Reaction Setup:** To a reaction vessel are added the **1-Methyl-1H-pyrazole-4-boronic acid** (or its pinacol ester), the aryl/vinyl halide or triflate, a palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf)), a base (e.g., K₂CO₃, Cs₂CO₃, or K₃PO₄), and an appropriate solvent (e.g., dioxane, toluene, or DMF/water).[\[10\]](#)[\[12\]](#)
- **Degassing:** The reaction mixture is thoroughly degassed to remove oxygen, which can deactivate the palladium catalyst. This is typically achieved by bubbling an inert gas (e.g., argon or nitrogen) through the solution or by several freeze-pump-thaw cycles.
- **Reaction:** The mixture is heated to the desired temperature (often between 80-120 °C) and stirred until the reaction is complete, as monitored by techniques such as TLC or LC-MS.[\[21\]](#)
- **Workup and Purification:** Upon completion, the reaction is cooled, diluted with water, and extracted with an organic solvent. The combined organic layers are washed, dried, and concentrated. The crude product is then purified, typically by column chromatography, to yield the desired coupled product.[\[21\]](#)

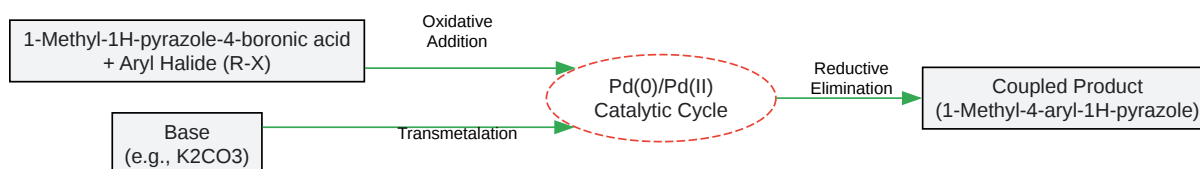
Visualizations

The following diagrams illustrate key experimental and logical workflows relevant to the study and application of **1-Methyl-1H-pyrazole-4-boronic acid**.



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Caption: General experimental workflow from synthesis to application.



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Caption: Simplified Suzuki-Miyaura coupling reaction pathway.

Safety Information

1-Methyl-1H-pyrazole-4-boronic acid should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as a combustible solid.[6] The compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this chemical.

Conclusion

1-Methyl-1H-pyrazole-4-boronic acid is a versatile and valuable building block in organic synthesis, particularly for the construction of novel heterocyclic compounds with potential applications in drug discovery. A thorough understanding of its physical and chemical properties, as outlined in this guide, is paramount for its effective and safe utilization in the laboratory. While some specific quantitative data for the free boronic acid are not readily available in the literature, the provided experimental protocols offer a clear path for their determination.

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